

crystal structure analysis of lithium vanadate

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Compound of Interest

Compound Name: *Lithium;vanadium*

Cat. No.: *B12563126*

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Crystal Structure Data of Lithium Vanadates

The crystal structures of lithium metavanadate (LiVO_3) and lithium orthovanadate (Li_3VO_4) have been extensively studied. The following tables summarize the key crystallographic data for these two compounds.

Table 1: Crystallographic Data for Lithium Metavanadate (LiVO_3)

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c (No. 15)[1][2][3]
Lattice Parameters	a = 10.155(2) Å - 10.26 Å[1][3][4]
b = 8.4175(9) Å - 8.33 Å[1][3][4]	
c = 5.8853(9) Å - 5.83 Å[1][3][4]	
β = 110.45(1)° - 111.59°[1][3][4]	
Unit Cell Volume	~463.64 Å ³ [3]
Key Structural Features	Isotypic with spodumene (LiAlSi ₂ O ₆). Composed of chains of edge-sharing LiO ₆ octahedra and corner-sharing VO ₄ tetrahedra running parallel to the c-axis.[1][4][5][6]
Li-O Bond Distances	1.97 Å - 2.65 Å[3]
V-O Bond Distances	1.628 Å - 1.821 Å[1][3]

Table 2: Crystallographic Data for Lithium Orthovanadate (Li₃VO₄)

Parameter	Value
Crystal System	Orthorhombic[7][8]
Space Group	Pmn2 ₁ (No. 31)[7][8]
Key Structural Features	Enargite structure type. Composed of corner-sharing LiO ₄ and VO ₄ tetrahedra.[7]
Li-O Bond Distances	1.94 Å - 1.98 Å[7]
V-O Bond Distances	~1.72 Å - 1.73 Å[7]

Experimental Protocols for Crystal Structure

Determination

The determination of the crystal structure of lithium vanadates typically involves synthesis of a high-purity crystalline sample followed by X-ray diffraction analysis.

Synthesis of Lithium Vanadate

Several methods can be employed for the synthesis of lithium vanadate, including solid-state reaction, hydrothermal methods, and spray pyrolysis.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Solid-State Reaction Method:

- **Precursor Preparation:** Stoichiometric amounts of lithium carbonate (Li_2CO_3) or lithium hydroxide (LiOH) and vanadium pentoxide (V_2O_5) are intimately ground together in an agate mortar.
- **Calcination:** The mixture is then heated in a furnace. For LiVO_3 , a typical temperature profile involves heating to 500-600 °C for several hours. For Li_3VO_4 , multiple heating steps with intermediate grinding may be necessary to ensure homogeneity.
- **Cooling:** The sample is slowly cooled to room temperature.

Hydrothermal Synthesis Method:

- **Precursor Solution:** Vanadium pentoxide is dissolved in an aqueous solution of lithium hydroxide, with the pH adjusted to control the phase of the final product.[\[9\]](#)
- **Hydrothermal Reaction:** The solution is sealed in a Teflon-lined stainless-steel autoclave and heated to 150-200 °C for 24-48 hours.
- **Product Recovery:** After the autoclave has cooled to room temperature, the solid product is collected by filtration, washed with deionized water and ethanol, and dried in an oven.

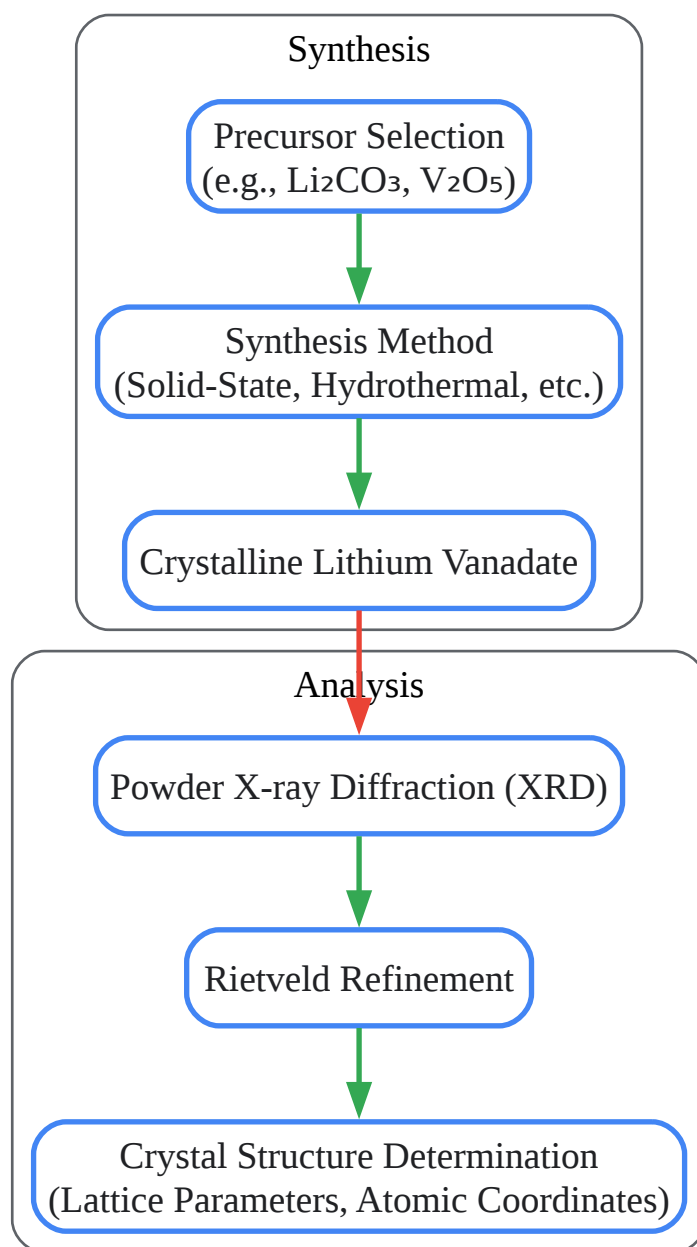
X-ray Diffraction (XRD) Analysis

- **Sample Preparation:** A fine powder of the synthesized lithium vanadate is packed into a sample holder.

- **Data Collection:** Powder X-ray diffraction data are collected using a diffractometer, typically with Cu K α radiation. Data is collected over a 2θ range of 10-80° with a step size of 0.02°.
- **Phase Identification:** The experimental diffraction pattern is compared with standard diffraction patterns from databases like the Powder Diffraction File (PDF) to confirm the phase of the synthesized material.[\[12\]](#)
- **Rietveld Refinement:** For a detailed crystal structure analysis, Rietveld refinement of the powder XRD data is performed using software such as GSAS or FullProf. This process involves refining the lattice parameters, atomic positions, and other structural parameters to obtain the best fit between the observed and calculated diffraction patterns.[\[4\]](#)

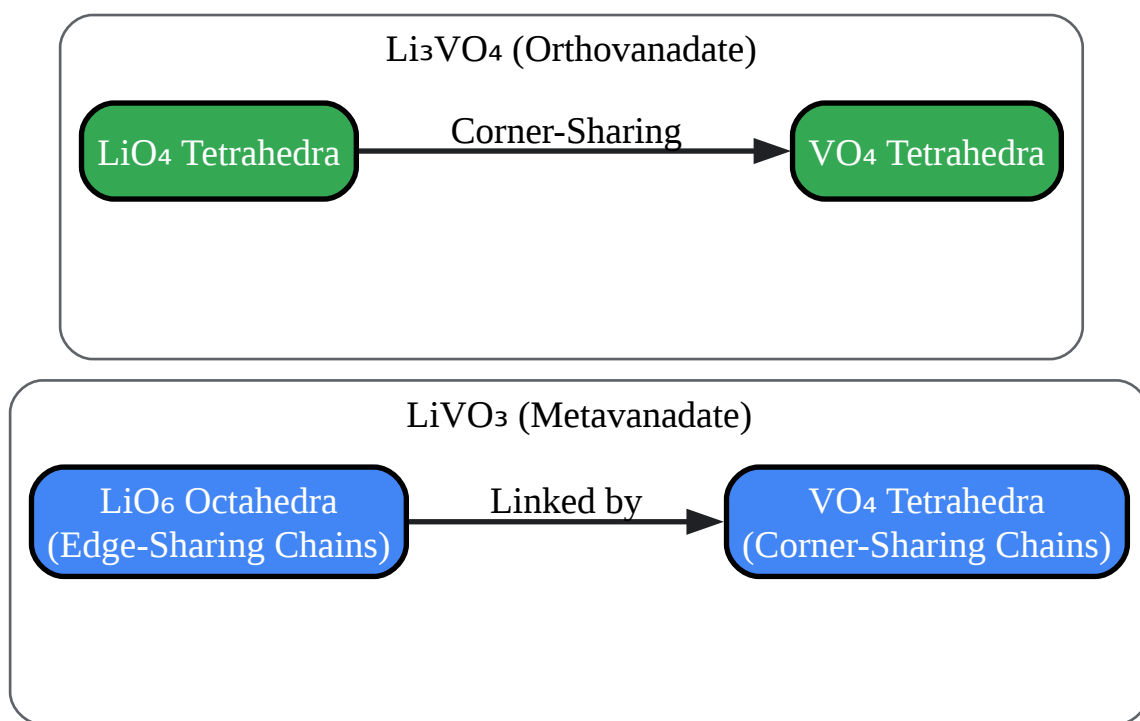
Visualizations

Visual representations are crucial for understanding complex structural information and experimental workflows.



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A generalized workflow for the determination of the crystal structure of lithium vanadate.



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A schematic representation of the coordination environments in LiVO_3 and Li_3VO_4 .

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